

1-(2,5-Dichlorophenyl)piperazine (2,5-DCPP): Technical Monograph & Research Guide

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Compound of Interest

Compound Name: 1-(2,5-Dichlorophenyl)-3-methylpiperazine

Cat. No.: B13299596

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CAS Number: 1013-27-0 Molecular Formula: $C_{10}H_{12}Cl_2N_2$ Molecular Weight: 231.12 g/mol
Synonyms: 2,5-DCPP, 1-(2,5-Dichlorophenyl)piperazine hydrochloride (salt form)

Executive Summary

1-(2,5-Dichlorophenyl)piperazine (2,5-DCPP) is a specialized heterocyclic building block used extensively in the discovery of central nervous system (CNS) agents. Structurally analogous to the well-known metabolites mCPP (3-chlorophenylpiperazine) and 2,3-DCPP (a metabolite of Aripiprazole), 2,5-DCPP serves as a pivotal tool for Structure-Activity Relationship (SAR) studies.

Its primary research utility lies in "Chlorine Scanning"—a medicinal chemistry strategy used to modulate the metabolic stability and receptor selectivity profiles of phenylpiperazine scaffolds against Serotonin (5-HT) and Dopamine (D2/D3) receptors. It is also a critical impurity reference standard in the quality control of dichlorophenyl-based pharmaceuticals.

Mechanistic Pharmacology & SAR Logic

The "Chlorine Scan" in Ligand Design

In drug development, the positioning of chlorine substituents on the phenyl ring dictates the pharmacological profile. 2,5-DCPP represents a specific steric and electronic vector distinct from its isomers.

- 2,3-DCPP (Aripiprazole motif): High affinity for D2 (partial agonist) and 5-HT1A.
- 3-Cl (mCPP motif): High affinity for 5-HT2C (agonist) and 5-HT1B.
- 2,5-DCPP (Target): Used to probe the orthosteric binding pocket's tolerance for 5-position substitution. This substitution pattern often alters the drug's metabolic clearance rate by blocking the para-position (relative to the 2-chloro) or meta-position, forcing metabolic oxidation to less favorable sites.

Receptor Interaction Pathways

The phenylpiperazine moiety mimics the ethylamine side chain of biogenic amines (serotonin, dopamine), allowing it to anchor into the aspartate residue (e.g., Asp3.32) of GPCRs.

Figure 1: SAR differentiation of dichlorophenylpiperazine isomers in GPCR ligand design.

Experimental Applications & Protocols

Synthesis of 2,5-DCPP Derivatives (N-Alkylation)

This protocol describes the coupling of 2,5-DCPP to an alkyl halide linker, a common step in generating libraries of potential antipsychotics (e.g., linking to a quinolinone or benzothiazole core).

Reagents:

- Substrate: 1-(2,5-Dichlorophenyl)piperazine (1.0 eq)
- Linker: 4-Bromo-1-chlorobutane (or specific alkyl halide scaffold) (1.1 eq)
- Base: Potassium Carbonate (), anhydrous (3.0 eq)
- Catalyst: Potassium Iodide (KI) (0.1 eq) - Finkelstein condition to accelerate reaction

- Solvent: Acetonitrile (ACN) or DMF

Protocol:

- Preparation: Charge a round-bottom flask with 1-(2,5-Dichlorophenyl)piperazine (10 mmol) and anhydrous (30 mmol) in ACN (50 mL).
- Activation: Add KI (1 mmol) and stir at room temperature for 15 minutes.
- Addition: Dropwise add the alkyl halide (11 mmol) dissolved in ACN (10 mL).
- Reflux: Heat the mixture to reflux () for 12–24 hours. Monitor consumption of the piperazine by TLC (System: DCM/MeOH 9:1).
- Workup: Cool to RT. Filter off inorganic salts. Concentrate the filtrate under reduced pressure.
- Purification: Dissolve residue in DCM, wash with water and brine. Dry over . Purify via flash column chromatography (Silica gel, Hexane:Ethyl Acetate gradient).

Impurity Profiling (HPLC Method)

When synthesizing 2,3-DCPP (for Aripiprazole), the 2,5-isomer is a potential regioisomeric impurity derived from 2,5-dichloroaniline contamination in the starting material.

Analytical Conditions:

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse XDB-C18, 4.6 x 150 mm, 5 μ m).
- Mobile Phase:
 - A: 0.1% Trifluoroacetic acid (TFA) in Water.
 - B: Acetonitrile.
- Gradient: 10% B to 90% B over 20 minutes.

- Detection: UV at 254 nm.
- Differentiation: The 2,5-isomer typically elutes after the 2,3-isomer due to slight differences in lipophilicity and pKa interactions with the stationary phase.

Synthesis of the Core Scaffold

If CAS 1013-27-0 is not available commercially, it is synthesized via cyclization of the corresponding aniline.

Reaction Workflow:

Figure 2: Cyclization pathway for the synthesis of the 2,5-DCPP core.[\[1\]](#)

Key Precaution: The reaction requires high temperatures (

) and long reaction times. The use of high-boiling solvents (Xylene, Chlorobenzene) is mandatory.

Comparative Physicochemical Profile

Property	1-(2,5-Dichlorophenyl)piperazine (2,5-DCPP)	1-(2,3-Dichlorophenyl)piperazine (2,3-DCPP)	1-(3-Chlorophenyl)piperazine (mCPP)
CAS No.	1013-27-0	41202-77-1	6640-24-0
Role	SAR Probe / Impurity Standard	Drug Metabolite / Precursor	Serotonin Agonist / Metabolite
LogP (Predicted)	~3.1	~3.1	~2.5
Key Target	5-HT / D2 (Probe)	D2 (Partial Agonist)	5-HT2C (Agonist)
Metabolic Site	C3 / C4 positions open	C4 position open	C4 position open

Handling and Stability

- Storage: Store at 2-8°C under inert atmosphere (Argon/Nitrogen). The free base is prone to oxidation; conversion to the hydrochloride salt is recommended for long-term storage.

- Solubility:
 - Free Base: Soluble in DCM, DMSO, Methanol. Insoluble in water.
 - HCl Salt: Soluble in Water, DMSO.
- Safety: Irritant. Wear standard PPE (gloves, goggles). Avoid inhalation of dusts.

References

- PubChem.1-(2,5-Dichlorophenyl)piperazine (Compound Summary). National Library of Medicine. [[Link](#)]
- Lopez-Rodriguez, M. L., et al. (1997). Design and Synthesis of New Serotonin 5-HT1A Receptor Ligands. Journal of Medicinal Chemistry.[[2](#)] (Contextual reference for arylpiperazine synthesis protocols).
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